

# Ritanserin Solubility and Stock Preparation

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## Compound Focus: Ritanserin

CAS No.: 87051-43-2

Cat. No.: S541477

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The table below summarizes key solubility data and recommended stock solution preparation methods for **ritanserin**, based on supplier technical data sheets [1] [2].

Property	Details
Molecular Weight	477.57 g/mol [1] [2]
Max Solubility in DMSO	~100 mM (47.76 mg/mL) [1] or 52.35 mM (25 mg/mL) [2]
Solubility in Ethanol	25 mM (11.94 mg/mL) [1]
Solubility in Water	Practically insoluble (< 0.1 mg/mL) [2]
Standard Stock Concentration	10-100 mM in DMSO [2]
Storage Recommendation	Store stock solutions at -20°C, protected from moisture and light [2].

## Experimental Protocols for In Vivo Administration

For *in vivo* studies, **ritanserin** stock solution in DMSO requires further dilution in dosing vehicles. Here are two established protocols for preparing working solutions suitable for animal administration [2].

**Protocol 1: Aqueous Solution for Intraperitoneal Injection** This method yields a clear solution suitable for IP injection [2].

- Prepare a **DMSO stock solution** at 25.0 mg/mL.
- Add 100  $\mu$ L of the stock to 400  $\mu$ L of **PEG 300**. Mix evenly.
- Add 50  $\mu$ L of **Tween-80**. Mix evenly.
- Add 450  $\mu$ L of **Saline** (0.9% sodium chloride) to bring the final volume to 1 mL.
- The final concentration of **ritanserin** is **2.5 mg/mL**. The final vehicle composition is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline [2].

**Protocol 2: Oil-Based Solution for Longer-Term Dosing** This protocol is recommended with caution for continuous dosing periods exceeding half a month [2].

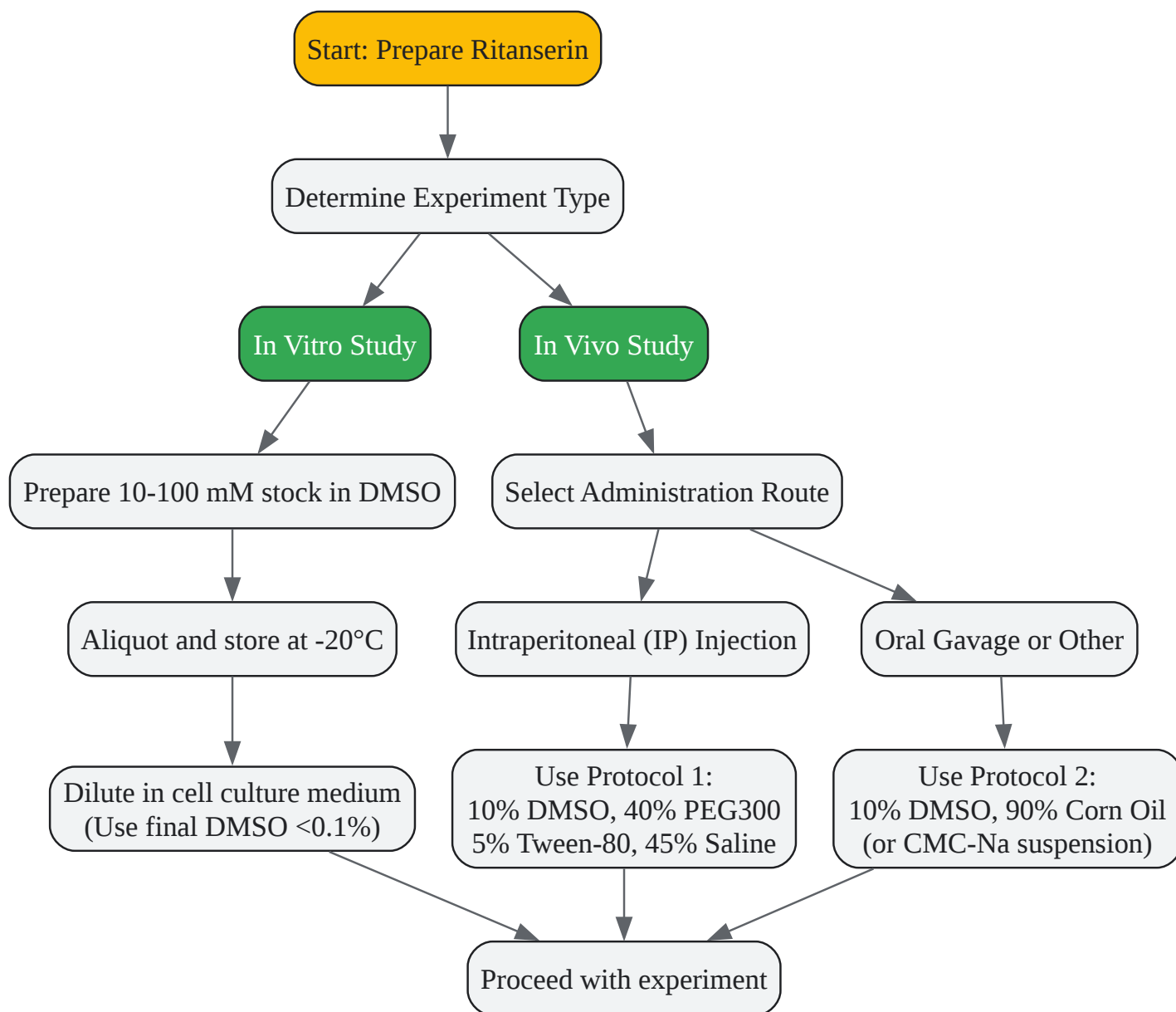
- Prepare a **DMSO stock solution** at 20.8 mg/mL.
- Add 100  $\mu$ L of the stock to 900  $\mu$ L of **Corn Oil**. Mix evenly.
- The final concentration of **ritanserin** is **2.08 mg/mL**. The final vehicle composition is 10% DMSO and 90% Corn Oil [2].

## Experimental Application in Recent Research

Recent studies illustrate how these solubility properties and preparation methods are applied in practice.

- **In an AML xenograft mouse model**, researchers administered **ritanserin** at 5 mg/kg/day via intraperitoneal injection for two weeks. The compound was dissolved in a vehicle of **0.3% (w/v) CMC-Na suspension** [3]. This demonstrates an alternative aqueous vehicle that does not rely on organic solvents like DMSO.
- **In vitro studies on human limbal stromal cells** treated cells with 4  $\mu$ M **ritanserin** for 24 hours, which was diluted from a DMSO stock [4]. This confirms the stability of **ritanserin** in DMSO for cell culture experiments over a standard timeframe.

To help select the appropriate preparation method, this workflow outlines the key decision points:



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## Key Considerations for Handling Ritanserin

- **Hygroscopic DMSO:** Use newly opened, anhydrous DMSO for preparing stock solutions, as water absorption can significantly impact solubility and compound stability over time [2].
- **Solution Appearance:** Supplier data indicates that **ritanserin** solutions can range from clear and colorless to having a yellow tint, which is considered normal [2].

- **Stability:** For long-term storage, keep stock solutions at -20°C under an inert gas like nitrogen to prevent degradation. Repeated freeze-thaw cycles should be avoided [2].

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## References

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3. Ritanserin suppresses acute myeloid leukemia by inhibiting ... [pmc.ncbi.nlm.nih.gov]
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